

# SMILES and InChIKey for 3,4-Dichloro-2-iodophenol

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## Compound of Interest

Compound Name: 3,4-Dichloro-2-iodophenol

Cat. No.: B15373386

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## Technical Guide: 3,4-Dichloro-2-iodophenol

A comprehensive analysis of the chemical identifiers for **3,4-Dichloro-2-iodophenol** reveals a notable scarcity of information in prominent chemical databases. Extensive searches for this specific isomer did not yield established SMILES and InChIKey codes, suggesting it is a compound that is not widely synthesized or characterized.

In contrast, significant data is available for related isomers, particularly 2,4-Dichloro-6-iodophenol and 4-Chloro-2-iodophenol. For researchers, scientists, and drug development professionals interested in the broader class of chlorinated and iodinated phenols, the data presented for these isomers may offer valuable insights.

## Alternative Isomer: 2,4-Dichloro-6-iodophenol

This section provides a detailed overview of the available data for the alternative isomer, 2,4-Dichloro-6-iodophenol.

## Chemical Identification and Properties

A summary of the key chemical identifiers and computed properties for 2,4-Dichloro-6-iodophenol is presented in Table 1.

Property	Value	Source
IUPAC Name	2,4-dichloro-6-iodophenol	PubChem[1]
SMILES	<chem>C1=C(C=C(C(=C1Cl)O)I)Cl</chem>	PubChem[1]
InChIKey	UMDKVOOEGYNMEB-UHFFFAOYSA-N	PubChem[1]
Molecular Formula	C6H3Cl2IO	PubChem[1]
Molecular Weight	288.89 g/mol	PubChem[1]
XLogP3	3.3	PubChem[1]

## Experimental Protocols

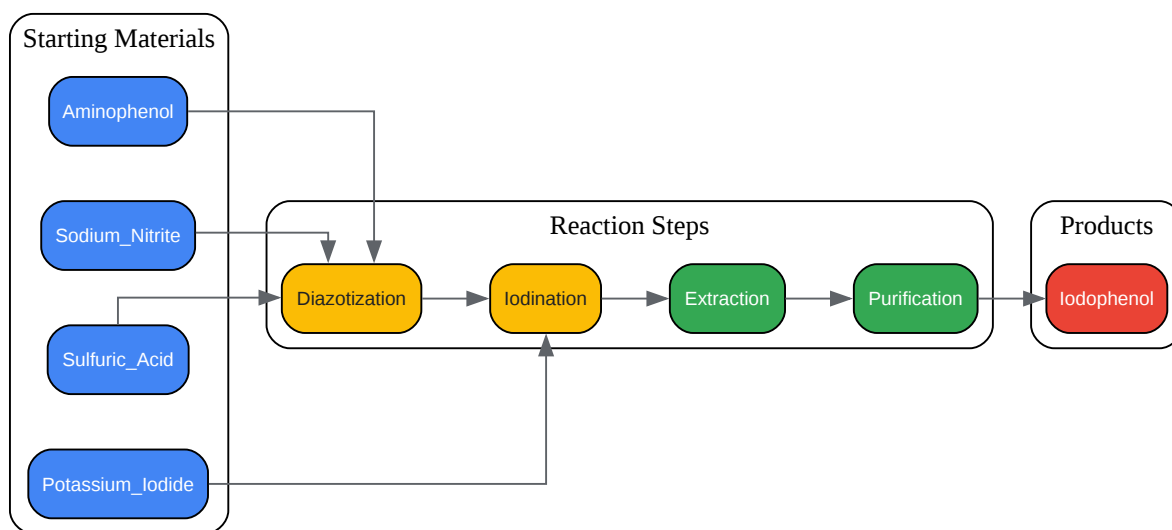
While specific experimental protocols for **3,4-Dichloro-2-iodophenol** are not available, methods for the synthesis of related iodophenols can provide a foundational understanding for potential synthetic routes.

### General Synthesis of Iodophenols:

A common method for the synthesis of iodophenols involves the diazotization of aminophenols followed by a Sandmeyer-type reaction with potassium iodide. For example, the synthesis of p-iodophenol is achieved by dissolving p-aminophenol in a mixture of ice, water, and sulfuric acid. A solution of sodium nitrite is then added to form the diazonium salt. This solution is subsequently poured into a solution of potassium iodide, and upon gentle warming, the iodophenol is formed and can be extracted.[2]

Another approach involves the direct iodination of phenols using iodine and an oxidizing agent. For instance, the synthesis of 2-iodophenol can be achieved by reacting phenol with iodine and hydrogen peroxide in water.[3]

A general logical workflow for the synthesis of an iodophenol via diazotization is depicted below.



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General synthesis workflow for iodophenols.

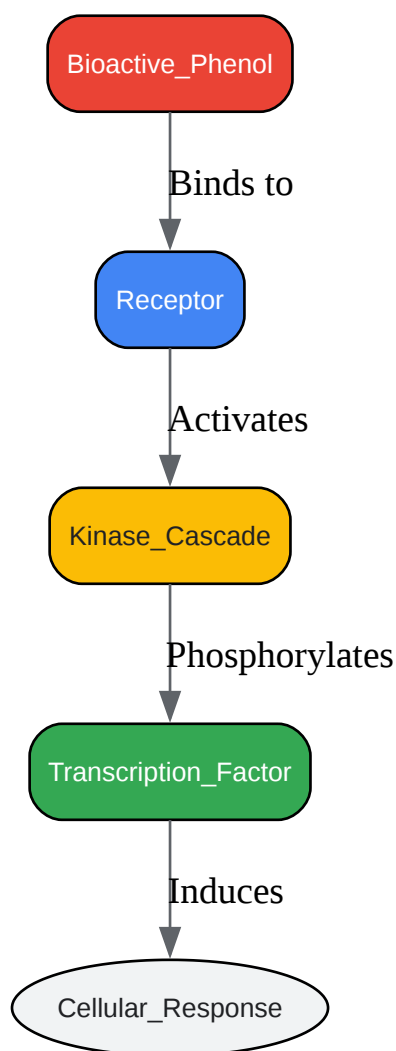
## Biological Activity

The biological activities of halogenated phenols are of significant interest to researchers in drug development. While no specific signaling pathways involving **3,4-Dichloro-2-iodophenol** have been documented, studies on related compounds provide insights into their potential biological roles.

Halophenols have been investigated for a range of biological activities, including their potential as protein tyrosine kinase (PTK) inhibitors and their ability to inhibit vascular smooth muscle cell (VSMC) proliferation.[4] Some marine-derived phenolic compounds, including bromophenols, have demonstrated potent anticancer activities.[5] The introduction of halogen atoms, such as iodine, can influence the biological properties of phenolic compounds.

The general mechanism of action for many phenolic compounds involves their antioxidant properties and their ability to interact with various cellular signaling pathways. A simplified

diagram illustrating the potential interaction of a hypothetical bioactive phenol with a generic signaling pathway is shown below.



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Generic signaling pathway for a bioactive phenol.

In conclusion, while direct experimental data and established biological activities for **3,4-Dichloro-2-iodophenol** are not readily available in the public domain, the study of its isomers provides a valuable starting point for researchers. The synthetic protocols and observed biological activities of related halogenated phenols can guide future research into the properties and potential applications of this and other similar compounds. Further investigation is warranted to synthesize and characterize **3,4-Dichloro-2-iodophenol** to fully elucidate its chemical and biological profile.

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## References

- 1. 2,4-Dichloro-6-iodophenol | C<sub>6</sub>H<sub>3</sub>Cl<sub>2</sub>IO | CID 4559010 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. 2-Iodophenol synthesis - chemicalbook [chemicalbook.com]
- 4. Synthesis and biological activities of new halophenols - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
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